

Application Notes and Protocols for the UPLC-MS/MS Detection of Tylvalosin

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Compound of Interest

Compound Name: Tylvalosin-d9

Cat. No.: B12396023

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Introduction

Tylvalosin is a third-generation macrolide antibiotic exclusively utilized in veterinary medicine for the treatment and prevention of respiratory and enteric diseases in swine and poultry.[1] Its targeted activity against various pathogens, including Mycoplasma species, makes it a critical tool in animal health management.[1] The monitoring of tylvalosin residues in animal-derived products is essential to ensure food safety and prevent the emergence of antimicrobial resistance.[2] Ultra-Performance Liquid Chromatography coupled with tandem mass spectrometry (UPLC-MS/MS) offers a highly sensitive and selective method for the quantification of tylvalosin in complex biological matrices.[3][4]

This document provides detailed application notes and protocols for the detection and quantification of tylvalosin using UPLC-MS/MS. The methodologies outlined are intended for researchers, scientists, and drug development professionals.

Experimental Protocols

Sample Preparation

The choice of sample preparation protocol is critical and depends on the matrix being analyzed. Below are detailed protocols for plasma, animal tissue, and feed samples.

This protocol is adapted for the extraction of tylvalosin from plasma samples.

Materials:

- Plasma samples
- Acetonitrile (ACN), HPLC grade
- Formic acid, LC-MS grade
- Internal Standard (IS) working solution (e.g., Enrofloxacin at 25 µg/mL)
- Microcentrifuge tubes (1.5 mL or 2 mL)
- Vortex mixer
- Ultrasonic bath
- Centrifuge capable of 15,000 x g
- Nitrogen evaporator
- Reconstitution solution (e.g., water or initial mobile phase)
- HPLC or UPLC vials

Protocol:

- Pipette 500 µL of plasma into a microcentrifuge tube.
- Fortify the sample by adding 20 µL of the internal standard working solution.
- Add 400 µL of a solution of 0.1% formic acid in acetonitrile.[\[1\]](#)
- Vortex the mixture for 1 minute to ensure thorough mixing.

- Place the tube in an ultrasonic bath for 5 minutes at room temperature to further disrupt protein binding.
- Centrifuge the sample at 15,000 x g for 10 minutes to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean tube.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen at approximately 40-50°C.
- Reconstitute the dried residue in 75 µL of water or the initial mobile phase.[\[5\]](#)
- Vortex briefly and transfer the reconstituted sample to an HPLC/UPLC vial for analysis.

This protocol is suitable for the extraction of tylvalosin from animal muscle tissue.

Materials:

- Animal tissue samples (e.g., chicken breast, bovine muscle)
- Homogenizer (e.g., blender or bead beater)
- Methanol (70%), HPLC grade
- 0.1 M EDTA solution
- Polypropylene centrifuge tubes (50 mL)
- Vortex mixer
- Centrifuge capable of 5,000 rpm
- Syringe filters (0.45 µm)
- HPLC or UPLC vials

Protocol:

- Weigh 5 grams of the homogenized tissue sample into a 50 mL polypropylene centrifuge tube.[\[6\]](#)
- Add 10 mL of 70% methanol and 200 μ L of 0.1 M EDTA solution.[\[6\]](#)
- Homogenize the mixture using a vortex mixer for 1 minute.
- Centrifuge the sample at 5000 rpm for 15 minutes.[\[6\]](#)
- Transfer 500 μ L of the resulting supernatant to a clean tube.
- Add 2 mL of pure water to the supernatant and mix.
- Filter the diluted extract through a 0.45 μ m syringe filter into an HPLC/UPLC vial for analysis.[\[6\]](#)

This protocol is designed for the extraction and clean-up of tylvalosin from complex animal feed matrices.

Materials:

- Animal feed samples
- Acidified methanol:water mixture
- Solid-Phase Extraction (SPE) cartridges (e.g., C18)
- SPE vacuum manifold
- Vortex mixer
- Centrifuge
- Nitrogen evaporator
- Reconstitution solution

Protocol:

- Weigh a representative portion of the ground feed sample.
- Extract the sample with an acidified methanol:water mixture.
- Centrifuge the mixture and collect the supernatant.
- Dilute the extract with water to reduce the organic solvent concentration.
- Condition an SPE cartridge according to the manufacturer's instructions (typically with methanol followed by water).
- Load the diluted extract onto the SPE cartridge.
- Wash the cartridge with a weak solvent (e.g., water or low percentage methanol in water) to remove interferences.
- Elute the tylvalosin from the cartridge with a suitable solvent (e.g., methanol or acetonitrile).
- Evaporate the eluate to dryness under a stream of nitrogen.
- Reconstitute the residue in an appropriate volume of the initial mobile phase for UPLC-MS/MS analysis.

UPLC-MS/MS Conditions

2.1. Chromatographic Conditions

- System: Waters ACQUITY UPLC I-Class PLUS or equivalent
- Column: ACQUITY UPLC HSS T3 Column, 1.8 μm , 2.1 mm $\times$ 100 mm[3]
- Column Temperature: 40°C[3]
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Flow Rate: 0.3 mL/min[3]

- Injection Volume: 3-10 μ L
- Gradient Program:

Time (min)	%A	%B
0.0	90	10
2.0	50	50
2.5	10	90
3.5	10	90
3.6	90	10

| 5.0 | 90 | 10 |

2.2. Mass Spectrometry Conditions

- System: Waters Xevo TQ-S micro or equivalent triple quadrupole mass spectrometer
- Ionization Mode: Electrospray Ionization, Positive (ESI+)
- Capillary Voltage: 3.5 kV
- Desolvation Temperature: 350°C
- Desolvation Gas Flow: 5 L/min
- Nebulizing Gas Pressure: 45 psi
- Acquisition Mode: Multiple Reaction Monitoring (MRM)

MRM Transitions for Tylvalosin:

Analyte	Precursor Ion (m/z)	Product Ion (m/z) (Quantifier)	Collision Energy (eV)	Product Ion (m/z) (Qualifier)	Collision Energy (eV)
Tylvalosin	916.5	174.1	30	743.4	25

(Note: These are example transitions and collision energies. Optimal values should be determined experimentally on the specific instrument used.)

Data Presentation

The following tables summarize quantitative data for the UPLC-MS/MS detection of tylvalosin from various studies.

Table 1: Method Validation Parameters for Tylvalosin in Plasma

Parameter	Value	Reference
Linearity Range	0.1 - 5 µg/mL	[1]
Correlation Coefficient (r ²)	≥ 0.9998	[1]
Limit of Detection (LOD)	0.05 µg/mL	[1]
Limit of Quantification (LOQ)	0.1 µg/mL	[1] [4] [7]
Recovery	89.66 - 96.92%	[4] [7]
Intra-day Precision (%RSD)	< 13.0%	[4] [7]
Inter-day Precision (%RSD)	< 13.0%	[4] [7]

Table 2: Method Validation Parameters for Tylvalosin in Animal Tissue and Feed

Matrix	Parameter	Value	Reference
Bovine Muscle	LOD	~0.3 µg/kg (detected trace amounts)	[8]
Chicken Meat	LOQ	1.561 µg/kg	[6]
Animal Feed	LOQ	0.05 mg/kg	[2]
Animal Feed	Recovery	78.9 - 108.3%	[2]

Visualizations

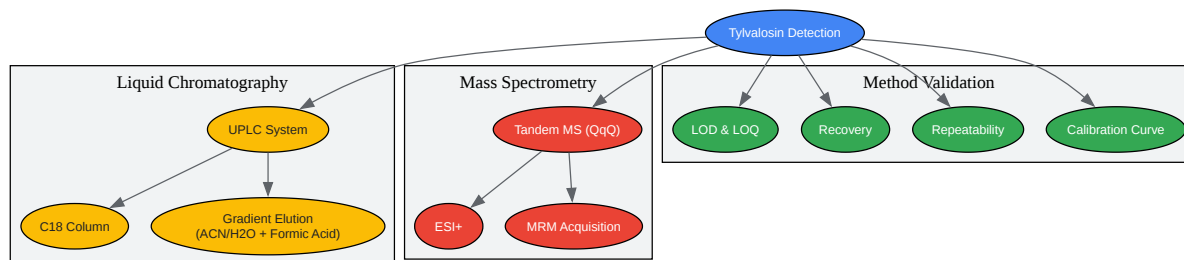
Experimental Workflow Diagram



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Caption: UPLC-MS/MS workflow for tyvalosin analysis.

Logical Relationship of Method Components



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Caption: Key components of the tylosin UPLC-MS/MS method.

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